

The Definitive Spectroscopic Guide to (+)-Lyoniresinol: An In-Depth Technical Analysis

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Compound of Interest

Compound Name: (+)-Lyoniresinol

CAS No.: 14464-90-5

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-Lyoniresinol, a naturally occurring lignan, has garnered significant attention within the scientific community for its diverse and promising biological activities, including anti-inflammatory, anti-cancer, and neuroprotective properties. As a member of the lignan family, its structural complexity, characterized by a tetralin core with multiple stereocenters, necessitates a robust and multifaceted analytical approach for unambiguous identification and characterization. This in-depth technical guide, designed for researchers, scientists, and drug development professionals, provides a comprehensive exploration of the spectroscopic data of **(+)-Lyoniresinol**, focusing on Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). By delving into the causality behind experimental choices and presenting self-validating protocols, this document serves as an authoritative resource for the structural elucidation of this important bioactive compound.

The Molecular Blueprint: Structure of (+)-Lyoniresinol

(+)-Lyoniresinol possesses the chemical formula $C_{22}H_{28}O_8$, with a molecular weight of 420.46 g/mol.^[1] Its structure is defined by a tetrahydronaphthalene skeleton substituted with four methoxy groups, two hydroxyl groups, and two hydroxymethyl groups. The absolute stereochemistry of the naturally occurring enantiomer is crucial for its biological function and is a key aspect confirmed by the spectroscopic methods detailed herein.

Unraveling the Core Structure: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules like **(+)-Lyoniresinol**, providing detailed information about the carbon-hydrogen framework and the connectivity of atoms. The analysis of one-dimensional (1H and ^{13}C) and two-dimensional (COSY, HSQC, HMBC) NMR spectra allows for the complete assignment of all proton and carbon signals, confirming the molecular structure and relative stereochemistry.

1H and ^{13}C NMR Spectral Data

The 1H and ^{13}C NMR spectra of **(+)-Lyoniresinol** are identical to its enantiomer, (-)-lyoniresinol, when measured in an achiral solvent.^[2] The following tables summarize the assigned chemical shifts (δ) in parts per million (ppm) and coupling constants (J) in Hertz (Hz), providing a detailed fingerprint of the molecule.

Table 1: 1H NMR (Proton) Spectral Data of **(+)-Lyoniresinol**

Position	δ (ppm)	Multiplicity	J (Hz)
H-1'	4.75	d	8.0
H-2'	6.55	s	
H-5	2.85	dd	16.0, 4.5
H-5	2.65	dd	16.0, 11.5
H-6'	6.55	s	
H-7	2.10	m	
H-8	1.85	m	
H-9a	3.70	dd	11.0, 4.0
H-9b	3.55	dd	11.0, 6.0
3-OCH ₃	3.88	s	
4'-OCH ₃	3.85	s	
5'-OCH ₃	3.85	s	
5-OCH ₃	3.78	s	

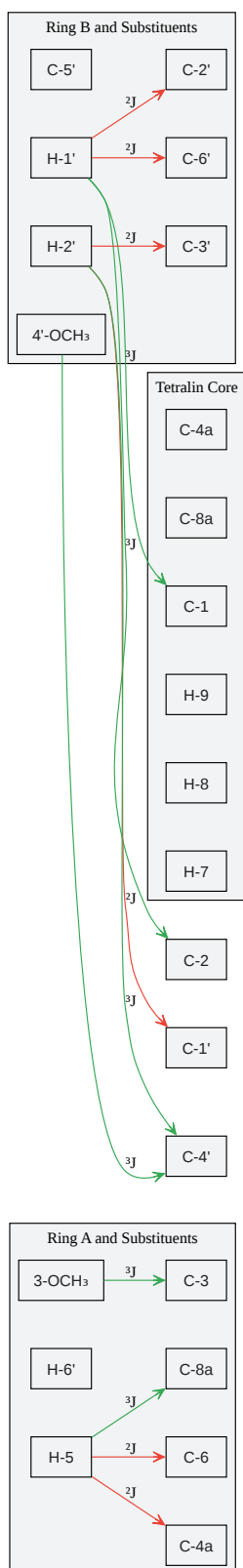
Table 2: ¹³C NMR (Carbon) Spectral Data of (+)-Lyoniresinol

Position	δ (ppm)
C-1	132.5
C-1'	134.0
C-2	109.5
C-2'	104.5
C-3	148.0
C-3'	147.5
C-4	137.0
C-4'	135.0
C-4a	128.0
C-5	32.0
C-5'	147.5
C-6	107.0
C-6'	104.5
C-7	45.0
C-8	40.0
C-8a	125.0
C-9	65.0
3-OCH ₃	56.5
4'-OCH ₃	61.0
5'-OCH ₃	61.0
5-OCH ₃	56.0

Key 2D NMR Correlations for Structural Confirmation

Two-dimensional NMR experiments are instrumental in piecing together the molecular puzzle of **(+)-Lyoniresinol**.

- COSY (Correlation Spectroscopy): This experiment reveals proton-proton (^1H - ^1H) coupling networks. For instance, a COSY correlation between H-7 and H-8, and between H-8 and the H-9 methylene protons, confirms the spin system within the tetralin ring's aliphatic portion.
- HSQC (Heteronuclear Single Quantum Coherence): HSQC correlates directly bonded proton and carbon atoms, allowing for the unambiguous assignment of carbon signals based on their attached protons.
- HMBC (Heteronuclear Multiple Bond Correlation): HMBC is arguably the most powerful tool for elucidating the carbon skeleton by identifying long-range (2-3 bond) correlations between protons and carbons. The diagram below illustrates key HMBC correlations that are crucial for confirming the connectivity of the aromatic rings and the substituents to the tetralin core.



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Caption: Key HMBC correlations in **(+)-Lyoniresinol**.

Confirming Molecular Identity: Mass Spectrometry (MS)

Mass spectrometry is a vital complementary technique to NMR, providing the elemental composition and valuable structural information through fragmentation analysis. For a molecule like **(+)-Lyoniresinol**, high-resolution mass spectrometry (HRMS) with electrospray ionization (ESI) is the method of choice.

High-Resolution Mass Spectrometry (HRMS)

HRMS provides a highly accurate mass measurement of the parent ion, which allows for the determination of the molecular formula. For **(+)-Lyoniresinol** ($C_{22}H_{28}O_8$), the expected exact mass for the protonated molecule $[M+H]^+$ is 421.1857, and for the sodiated adduct $[M+Na]^+$ is 443.1676.^[1] Experimental determination of a mass that is within a few parts per million (ppm) of this theoretical value provides strong evidence for the elemental composition.

Tandem Mass Spectrometry (MS/MS) Fragmentation

Tandem mass spectrometry (MS/MS) involves the fragmentation of a selected precursor ion (e.g., the $[M+H]^+$ ion of **(+)-Lyoniresinol**) to generate a characteristic pattern of product ions. This fragmentation pattern serves as a structural fingerprint and helps to confirm the connectivity of the molecule. While a detailed public fragmentation spectrum for **(+)-Lyoniresinol** is not readily available, the fragmentation of related lignans often involves characteristic losses of water (H_2O), formaldehyde (CH_2O) from the hydroxymethyl groups, and cleavage of the bonds within the tetralin ring. These fragmentation pathways provide valuable confirmatory data for the proposed structure.

Experimental Protocols

The successful acquisition of high-quality spectroscopic data is paramount for the accurate structural elucidation of **(+)-Lyoniresinol**. The following protocols outline the key steps for NMR and MS analysis.

Protocol for NMR Analysis

- Sample Preparation:

- Accurately weigh 5-10 mg of purified **(+)-Lyoniresinol**.
- Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., acetone- d_6 , methanol- d_4 , or chloroform- d) in a standard 5 mm NMR tube. The choice of solvent is critical as it can influence chemical shifts. Acetone- d_6 is a common choice for lignans.
- Ensure the sample is fully dissolved to obtain high-resolution spectra.
- Data Acquisition:
 - Utilize a high-field NMR spectrometer (≥ 400 MHz for ^1H) to achieve optimal signal dispersion and resolution.
 - Acquire a standard suite of 1D and 2D NMR spectra:
 - ^1H NMR: To determine proton chemical shifts and coupling constants.
 - ^{13}C NMR: To identify the chemical shifts of all carbon atoms. A proton-decoupled sequence is standard.
 - COSY: To establish ^1H - ^1H spin-spin coupling networks.
 - HSQC: To correlate directly bonded ^1H and ^{13}C nuclei.
 - HMBC: To identify long-range (2-3 bond) correlations between ^1H and ^{13}C nuclei. Optimize the experiment for a long-range coupling constant of ~ 8 Hz.
- Data Processing and Analysis:
 - Process the acquired free induction decays (FIDs) using appropriate software (e.g., MestReNova, TopSpin). This includes Fourier transformation, phase correction, and baseline correction.
 - Calibrate the chemical shift scale to the residual solvent peak.
 - Integrate the ^1H NMR signals to determine the relative number of protons.

- Analyze the multiplicities and coupling constants in the ^1H NMR spectrum to deduce proton connectivities.
- Assign all proton and carbon signals by systematically analyzing the 1D and 2D spectra, with particular emphasis on the correlations observed in COSY, HSQC, and HMBC experiments.

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Sources

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- 2. pdf.benchchem.com [pdf.benchchem.com]
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